

Is propaquizafop a persistent organic pollutant

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Propaquizafop

CAS No.: 111479-05-1

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Environmental Fate and Degradation Data

The table below summarizes the key quantitative data on the environmental fate of **propaquizafop**, which are critical for assessing its persistence.

Parameter	Value	Conditions / Notes	Source
Water Solubility (pH 7)	0.63 mg/L	20°C; classified as "Low"	[1]
Soil Adsorption (Koc)	46.98 - 57.76%	Five Chinese soils; high adsorption	[2]
Soil Mobility (Rf)	0.076 - 0.123	Classified as "weak migration ability"	[2]
Lab Soil Half-life (DT ₅₀)	1.41 - 7.75 days	Five different soils; "readily degradable" in lab conditions	[2]
Field Soil Half-life (DT ₅₀)	≥ 60 days	Criteria for "persistent" and "forever chemical" classification	[1]
Water Photolysis Half-life	22.85 hours	Under sunlight; studied with low-pressure mercury lamp	[3]

Detailed Experimental Protocols

To ensure the reproducibility of data, here are the methodologies from key studies.

Soil Degradation, Adsorption, and Mobility

This study investigated the non-target environmental behavior of **propaquizafop** in five agricultural soils in China [2].

- **Soil Preparation:** Soil samples (0-20 cm depth) were air-dried, ground, and passed through a 2 mm sieve. Key soil properties like pH, organic matter, and cation exchange capacity were characterized.
- **Analytical Method: Propaquizafop** was extracted from soil using acetonitrile with 0.2% formic acid water, salted out with NaCl, centrifuged, filtered, and analyzed by **HPLC-UV** (C18 column, acetonitrile/water mobile phase, detection at 230 nm).
- **Adsorption Experiment:** Conducted per OECD guideline 106. A solution of 5 mg/L **propaquizafop** in 0.01 mol/L CaCl₂ with 0.01 mol/L NaN₃ (microbial inhibitor) and 1% polysorbate 80 (to aid solubility) was used. The optimal soil-to-solution ratio was determined to be 1:5. The Elovich kinetic and Freundlich isothermal models best described the adsorption.
- **Mobility Experiment:** Both soil thin-layer chromatography and soil column leaching tests were performed. The column leaching test showed **propaquizafop** was only present in the top 0-5 cm soil layer and was not detected in leachate.
- **Degradation Experiment:** The degradation rate in different soils was studied under controlled conditions, with the half-life calculated from the residue decline over time.

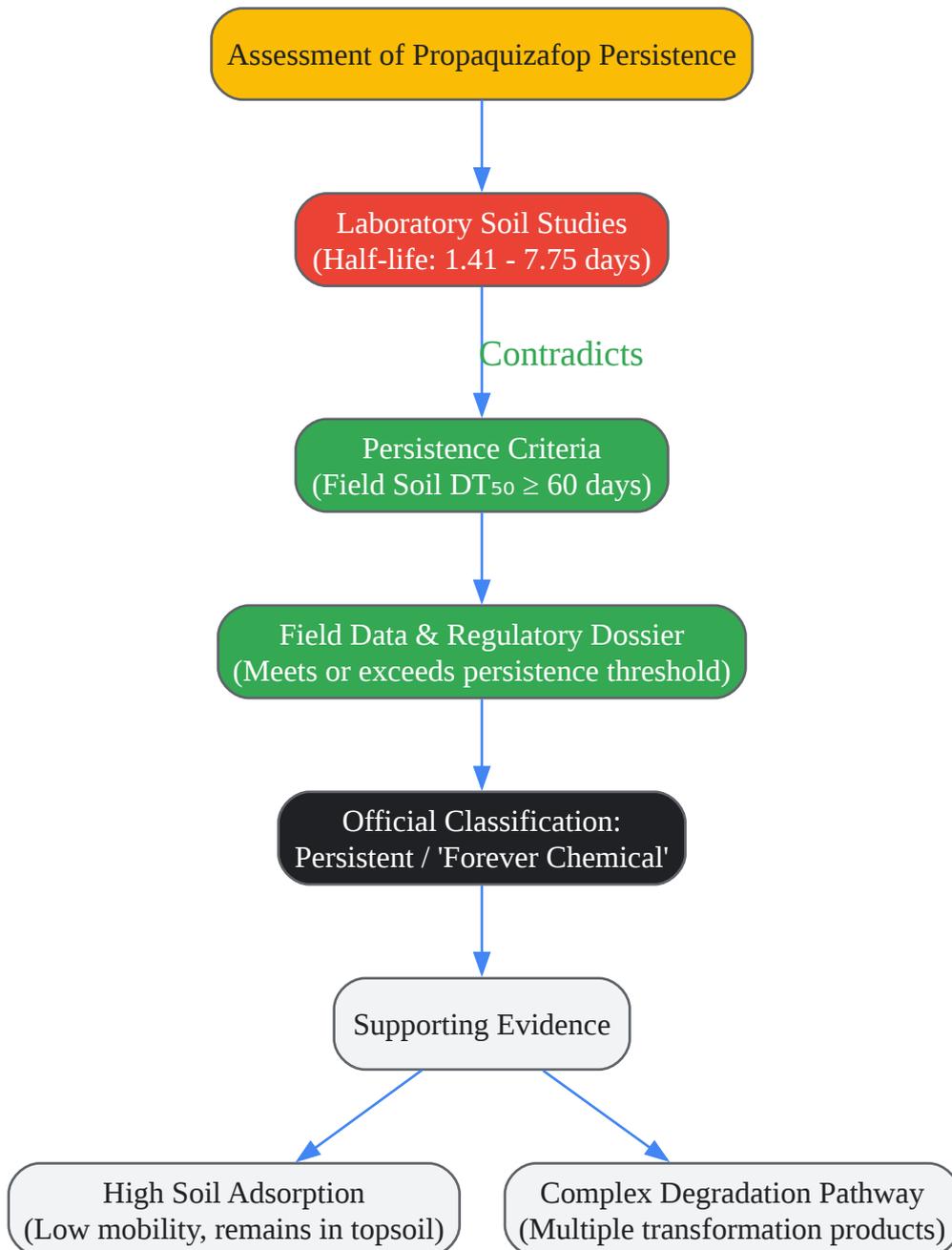
Aqueous Photodegradation

This study focused on the degradation of **propaquizafop** in water under light irradiation [3].

- **Light Source:** A **20 W low-pressure mercury lamp** (wavelength 253.7 nm) was selected after tests showed negligible degradation under a 500 W xenon lamp or sunlight over 24 hours.
- **Influencing Factors:** The effects of solution pH, different concentrations of NO₃⁻, and metal ions (Fe³⁺, Cu²⁺, Cd²⁺, Mn²⁺, Zn²⁺, Ni²⁺) on the photolysis rate were systematically evaluated.
- **Product Identification:** Photodegradation products were identified using **Liquid Chromatography-Quadrupole Time of Flight Mass Spectrometry (LC-QTOF-MS)**. The proposed degradation pathways included rearrangement, cracking, dechlorination, and light-induced redox reactions.

Persistence Assessment Logic

The classification of **propaquizafop** as persistent stems from the application of formal regulatory criteria to field degradation data, despite what laboratory studies might suggest. The following diagram illustrates the logical pathway and key evidence for this assessment.



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This assessment integrates data from multiple studies. While laboratory conditions show rapid degradation [2], the official classification based on field data takes precedence for regulatory purposes [1]. Supporting evidence like high soil adsorption [2] and complex transformation pathways [3] provides a fuller picture of its environmental behavior.

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References

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To cite this document: Smolecule. [Is propaquizafop a persistent organic pollutant]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b540285#is-propaquizafop-a-persistent-organic-pollutant>]

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